

Maximizing Herbage Yield of CKP-25 Lemongrass: Application Notes and Protocols

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Compound of Interest

Compound Name: CKP-25

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Introduction

CKP-25, a hybrid variety of lemongrass (*Cymbopogon flexuosus* or a cross between *Cymbopogon khasiana* and *Cymbopogon pendulus*), is a commercially significant aromatic grass cultivated for its essential oil, which is rich in citral.[1][2] Optimizing the herbage yield of this cultivar is crucial for enhancing essential oil production and ensuring a sustainable supply for pharmaceutical and other industrial applications. This document provides detailed application notes and experimental protocols for the cultivation of **CKP-25**, with a focus on maximizing biomass production. The methodologies outlined are intended for use in research and development settings.

Data Summary: Key Cultivation Parameters for Maximizing CKP-25 Herbage Yield

The following tables summarize quantitative data from various studies on the impact of planting spacing, fertilizer application, and harvesting frequency on the yield components of **CKP-25** and related lemongrass varieties.

Table 1: Effect of Planting Spacing and Fertilizer Dosage on **CKP-25** Yield Parameters

Planting Spacing (cm)	Fertilizer Dose (N:P:K kg/ha)	Plant Height (m)	Tillers per Plant	Herbage Yield (tons/ha)	Oil Yield (kg/ha)
30 x 45	150:60:60	1.65	70	48.5	197.43
45 x 45	250:100:80	1.53 (Year 1)	78 (Year 1)	57.6 (Year 1)	260.9 (Year 1)
45 x 45	250:100:80	1.50 (Year 2)	114 (Year 2)	68.0 (Year 2)	309.4 (Year 2)

Data compiled from studies on **CKP-25** cultivation under agroforestry systems.[3][4]

Table 2: Impact of Nitrogen and Sulfur Application on Lemongrass Biomass and Oil Yield

Nitrogen (N) Application (kg/ha)	Sulfur (S) Application (kg/ha)	Biomass Yield (kg/ha)	Oil Yield (kg/ha)
0	-	9,486 - 12,593	23.5 - 30
40	-	-	-
80	-	Increased	Increased
160	-	19,375 (max)	139 (max)

*Data from field experiments on *Cymbopogon flexuosus*. [5]

Table 3: Influence of Harvest Management on **CKP-25** Essential Oil Yield

Year	Number of Harvests	Harvest Intervals	Essential Oil Yield (kg/ha)
1	3	108 days from planting, then every 91-92 days	313
2	6	150, 44, 45, 45, 45, and 62 days from previous harvest	387

Findings from trials on the new hybrid strain **CKP-25**.[\[1\]](#)

Experimental Protocols

The following protocols provide detailed methodologies for key experiments aimed at optimizing **CKP-25** herbage yield.

Protocol 1: Soil Preparation and Planting of **CKP-25**

1. Objective: To establish a uniform and healthy stand of **CKP-25** for experimental trials.

2. Materials:

- **CKP-25** root slips
- Well-decomposed Farm Yard Manure (FYM) or compost (20-25 t/ha)[\[6\]](#)
- Sandy loam soil with good drainage[\[6\]](#)
- pH meter
- Standard laboratory equipment for soil analysis

3. Procedure:

- Site Selection and Soil Analysis: Select a field with full sun exposure.[\[7\]](#) Conduct a thorough soil analysis to determine the baseline pH and nutrient levels. The optimal soil pH is around 6.0.[\[6\]](#)

- Land Preparation: Plough the land to a fine tilth. Incorporate FYM or compost at a rate of 20-25 t/ha during the final ploughing.[6]
- Bed Formation: Prepare raised beds to ensure good drainage, especially in areas with high rainfall.[8]
- Planting Material Preparation: Use healthy root slips of **CKP-25**. If necessary, divide larger clumps into individual slips.[9]
- Planting: Plant the slips at the desired spacing (e.g., 60 x 30 cm or 60 x 45 cm).[6] Place one to two slips per hole at a depth of about 15 cm.[8] Ensure the crown of the roots is just below the soil surface.[10]
- Irrigation: Provide immediate life irrigation on the third day after planting, followed by irrigation at 7-15 day intervals, depending on soil moisture and weather conditions.[6]

Protocol 2: Fertilizer Application Trial for Maximizing Herbage Yield

1. Objective: To determine the optimal dose of N, P, and K fertilizers for maximizing the herbage yield of **CKP-25**.

2. Experimental Design: Randomized Complete Block Design (RCBD) with different fertilizer treatments.

3. Materials:

- Established **CKP-25** plot (as per Protocol 1)
- Nitrogen (N), Phosphorus (P), and Potassium (K) fertilizers
- Weighing balance
- Application equipment

4. Procedure:

- Basal Application: At the time of planting, apply a basal dose of fertilizers as per the experimental treatments. For example, a control (no fertilizer) and various levels of N, P, and K.[6]
- Top Dressing: Apply the remaining dose of nitrogenous fertilizer in split doses. For the first year, apply half the N at planting and the other half one month after planting.[6]

- Subsequent Years: From the second year onwards, apply the first dose of fertilizer after the first harvest and the second dose one month later.[6]
- Irrigation: Ensure adequate irrigation after each fertilizer application to facilitate nutrient uptake.
- Data Collection: At each harvest, record plant height, number of tillers per plant, and total herbage yield for each treatment plot.

Protocol 3: Herbage Harvesting and Biomass Assessment

1. Objective: To accurately measure the herbage yield of **CKP-25** at different harvest intervals.

2. Materials:

- Sickles or mechanical harvester
- Weighing scale (field and laboratory)
- Sample bags
- Drying oven

3. Procedure:

- Harvesting Time: The first harvest can be conducted approximately 90 days after planting.[6] Subsequent harvests can be done at intervals of 75-90 days.[6]
- Harvesting Method: Cut the entire bush, leaving 10-15 cm above the ground level to allow for regeneration.[6]
- Fresh Weight Measurement: Immediately after harvesting, weigh the total herbage from each experimental plot to determine the fresh biomass yield.
- Dry Weight Measurement: Take a representative subsample of the harvested herbage from each plot. Weigh the fresh subsample and then dry it in an oven at a suitable temperature (e.g., 60-70°C) until a constant weight is achieved. Record the dry weight.
- Calculation: Calculate the total dry biomass yield per plot and extrapolate to yield per hectare.

Protocol 4: Essential Oil Extraction and Analysis

1. Objective: To extract and quantify the essential oil from **CKP-25** herbage.

2. Materials:

- Fresh or partially dried **CKP-25** herbage
- Steam distillation apparatus (Clevenger-type)[[11](#)]
- Heating mantle
- Condenser
- Separating funnel
- Anhydrous sodium sulfate
- Gas chromatography-mass spectrometry (GC-MS) equipment

3. Procedure:

- Sample Preparation: Chop the harvested lemongrass leaves into small pieces to increase the surface area for steam penetration.[[11](#)]
- Steam Distillation: Place a known weight of the chopped herbage into the distillation flask with sufficient water. Heat the flask to generate steam, which will pass through the plant material, carrying the volatile essential oils.[[11](#)]
- Condensation and Collection: The steam and oil vapor mixture is then passed through a condenser, where it cools and liquefies. The essential oil, being less dense than water, will form a separate layer on top of the hydrosol.[[11](#)]
- Separation and Drying: Separate the oil from the water using a separating funnel. Dry the collected oil using anhydrous sodium sulfate to remove any residual water.[[11](#)]
- Yield Calculation: Weigh the extracted essential oil and calculate the yield as a percentage of the fresh or dry weight of the herbage.
- Qualitative Analysis: Analyze the chemical composition of the essential oil, particularly the citral content, using GC-MS.

Protocol 5: Pest and Disease Management

1. Objective: To monitor and control common pests and diseases affecting **CKP-25** to minimize yield loss.

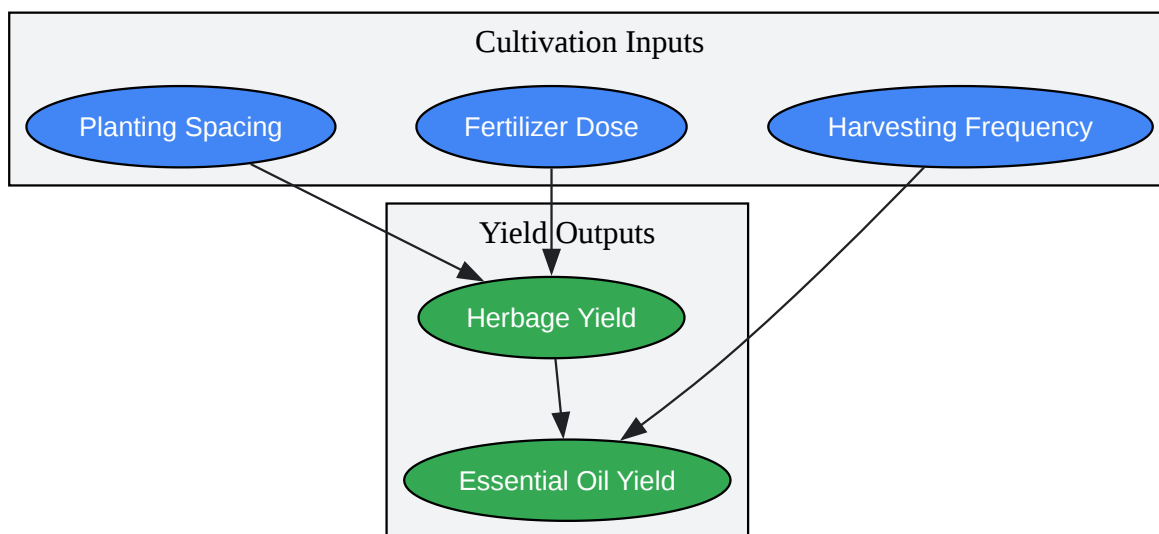
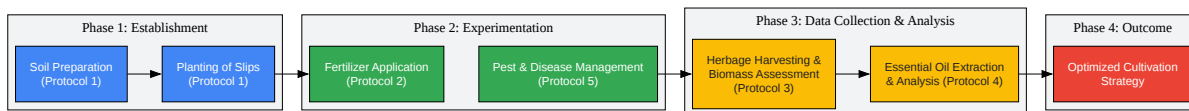
2. Materials:

- Appropriate organic or chemical pesticides/fungicides
- Spraying equipment
- Magnifying lens for pest identification

3. Procedure:

- Regular Monitoring: Regularly inspect the plants for signs of pest infestation (e.g., aphids, spider mites) and diseases (e.g., leaf blight, rust).[\[12\]](#)[\[13\]](#)
- Pest Control:
 - For sucking pests like aphids, consider spraying with an appropriate insecticide such as Methyl demeton 25 EC or Dimethoate 30 EC at a concentration of 1 ml/liter.[\[6\]](#)
 - For caterpillars, Phosalone 35 EC can be used.[\[6\]](#)
- Disease Control:
 - For leaf blight, apply a suitable fungicide.[\[13\]](#)
 - For rust, fungicides can also be effective.[\[13\]](#)
- Integrated Pest Management (IPM): Employ IPM strategies such as crop rotation, proper sanitation, and encouraging natural predators to maintain a healthy crop and reduce reliance on chemical controls.[\[14\]](#)

Visualizations



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